

Application Notes and Protocols for Spirotetramat in Integrated Pest Management (IPM) Studies

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Compound of Interest

Compound Name: Bayer 30468

Cat. No.: B1666719

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A Note on the Original Request: Initial searches for "**Bayer 30468**" did not yield sufficient publicly available information to generate detailed application notes and protocols. This designation may refer to an internal development code for a compound that was not brought to market or for which research has not been published in open literature. To provide a comprehensive and actionable response, these application notes have been developed for Spirotetramat, a well-documented insecticide from Bayer CropScience that is widely used in Integrated Pest Management (IPM) programs.

Introduction to Spirotetramat

Spirotetramat is a systemic insecticide belonging to the class of tetramic acid derivatives (IRAC Group 23). It is the active ingredient in products such as Movento® and Batavia®.^{[1][2]} A key feature of Spirotetramat is its two-way systemicity, allowing it to be transported both upwards through the xylem and downwards through the phloem of a plant.^{[1][2]} This unique characteristic enables the compound to reach and control sucking pests that are hidden within the plant canopy or feeding on roots, which are often missed by contact or translaminar insecticides.^[2]

Spirotetramat is primarily effective against a broad spectrum of sucking pests, including aphids, whiteflies, psyllids, scales, and mealybugs.^[2] Its mode of action and safety profile make it a valuable tool for IPM programs, as it is often compatible with beneficial insects and mites when used as directed.

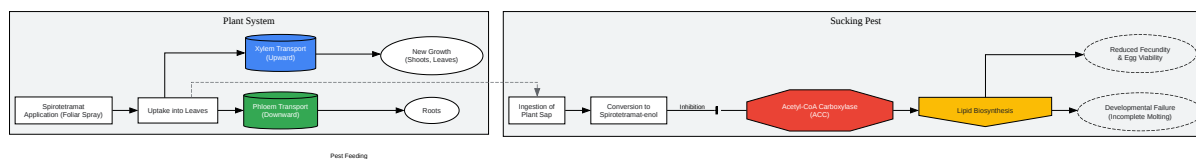
Mode of Action

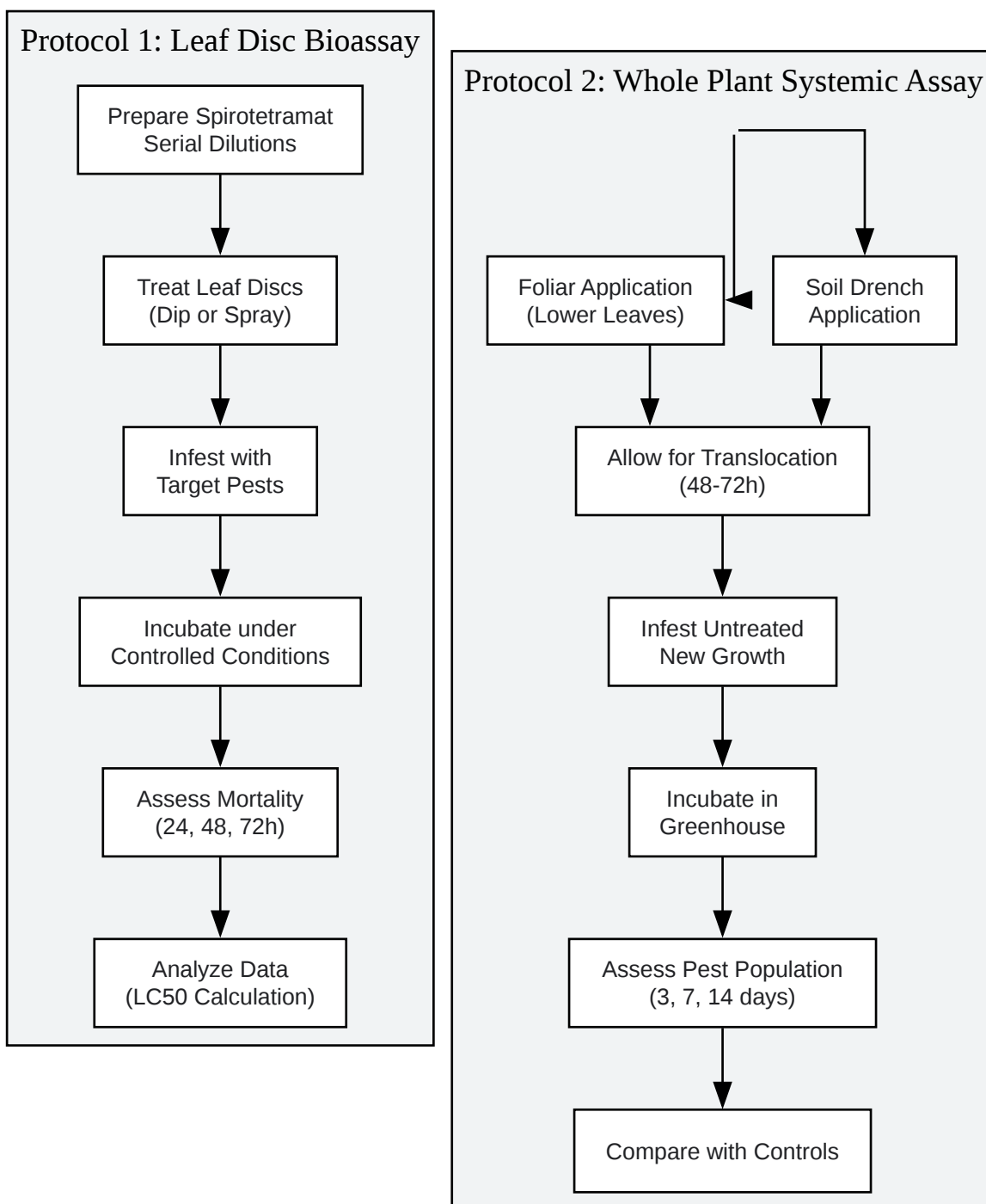
The primary mode of action of Spirotetramat is the inhibition of lipid biosynthesis.[3][1] Specifically, it inhibits the enzyme Acetyl-CoA Carboxylase (ACC), which is crucial for the production of fatty acids.[1] This disruption of lipid metabolism has several key effects on target pests:

- **Inhibition of Development:** Immature stages of insects, such as larvae and nymphs, are particularly susceptible. The lack of lipids prevents them from successfully molting, leading to mortality.[1]
- **Reduction in Fecundity:** Adult female insects exposed to Spirotetramat exhibit a significant reduction in their reproductive capacity. They produce fewer offspring, and the viability of eggs is often diminished.[1]
- **Sterility:** In some cases, exposure can lead to the sterility of adult pests.

Due to this mode of action, the effects of Spirotetramat are not immediate; a "knock-down" effect is not typically observed.[1] Instead, population control is achieved over a period of 3 to 7 days as the pests fail to develop and reproduce.[1]

Signaling Pathway and Mode of Action Diagram





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References

- 1. Batavia [cropscience.bayer.co.uk]
- 2. Insecticides | Bayer Crop Science Canada [cropscience.bayer.ca]
- 3. Bayer Movento Insecticide for Chilli, Grapes, Okra & Cotton Crops [cropscience.bayer.in]
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